

basic characteristics of 1,2-dimethoxycyclohexane as a solvent

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Compound of Interest

Compound Name: 1,2-Dimethoxycyclohexane

CAS No.: 30363-80-5

Cat. No.: B12323671

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An In-depth Technical Guide to **1,2-Dimethoxycyclohexane** as a Solvent

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,2-Dimethoxycyclohexane is a cyclic ether that exists as two main stereoisomers: cis-**1,2-dimethoxycyclohexane** and trans-**1,2-dimethoxycyclohexane**.^[1] Its unique conformational properties and solvent characteristics make it a subject of interest in various chemical applications, including organic synthesis and electrochemistry. This guide provides a comprehensive overview of the fundamental properties of **1,2-dimethoxycyclohexane**, focusing on its physical and chemical characteristics, conformational analysis, synthesis, and safety protocols.

Physical and Chemical Properties

1,2-Dimethoxycyclohexane is a colorless liquid at room temperature.^[2] Its properties are influenced by its stereoisomerism (cis or trans). The key physical and chemical data are summarized in the table below.

Property	Value	Isomer	Source
Molecular Formula	C8H16O2	Both	[1][3][4]
Molecular Weight	144.21 g/mol	Both	[1][3][4][5][6]
CAS Number	30363-80-5	cis	[1][3][4]
29887-60-3	trans	[3][5]	
Physical State	Liquid	Both	[2]
Boiling Point	124°C (lit.)	Not Specified	[2]
Melting Point	207°C (lit.)	Not Specified	[2]
Density	~0.92 ± 0.1 g/cm ³	Not Specified	[7]
Octanol/Water Partition Coefficient (logP)	1.3	Both (Computed)	[3][6]
Solubility	Insoluble in water, soluble in organic solvents.	Not Specified	[7]

Note: Some physical properties like boiling and melting points are not always specified for individual isomers in the available literature.

Conformational Analysis

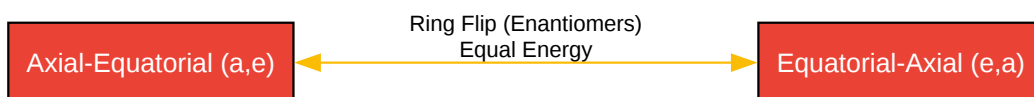
The stereochemistry of the cyclohexane ring significantly influences the properties of **1,2-dimethoxycyclohexane**. The molecule exists in chair conformations to minimize steric strain.

For **trans-1,2-dimethoxycyclohexane**, an equilibrium exists between the diequatorial (ee) and diaxial (aa) conformers.[8] The diequatorial conformer is generally more stable and predominant in various solvents.[8] The proportion of the diequatorial conformer increases with the polarity of the solvent.[8]

For **cis-1,2-dimethoxycyclohexane**, the two chair conformations are enantiomeric, with one axial and one equatorial methoxy group (ae and ea). These conformers are of equal energy

and interconvert rapidly via ring flipping.[9][10]

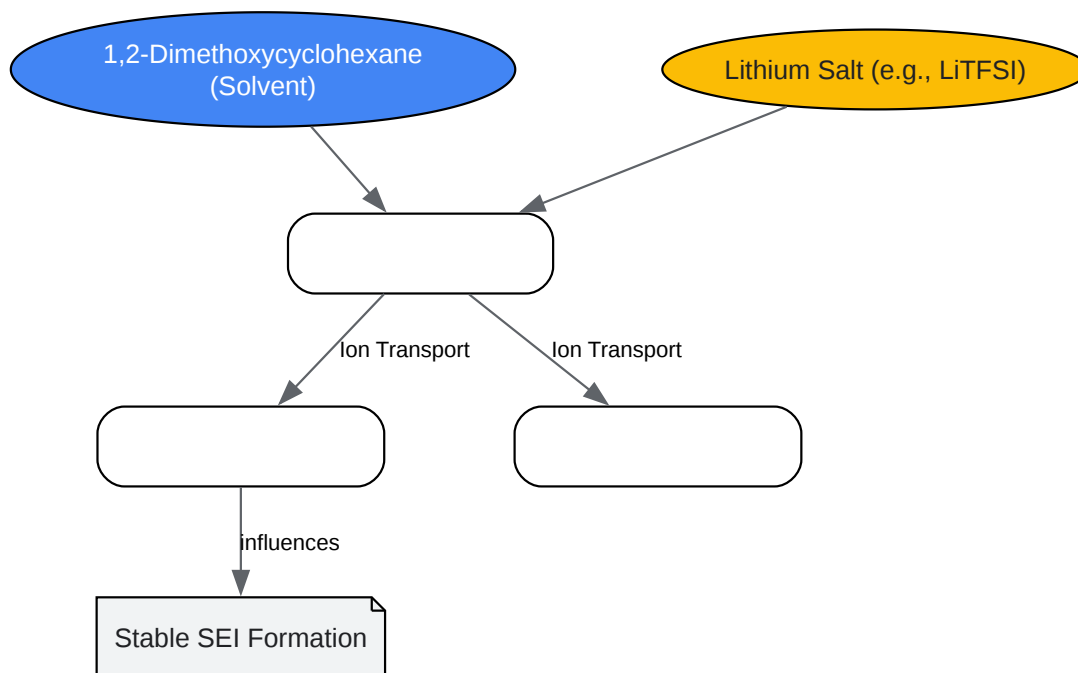
cis-1,2-Dimethoxycyclohexane Conformational Equilibrium

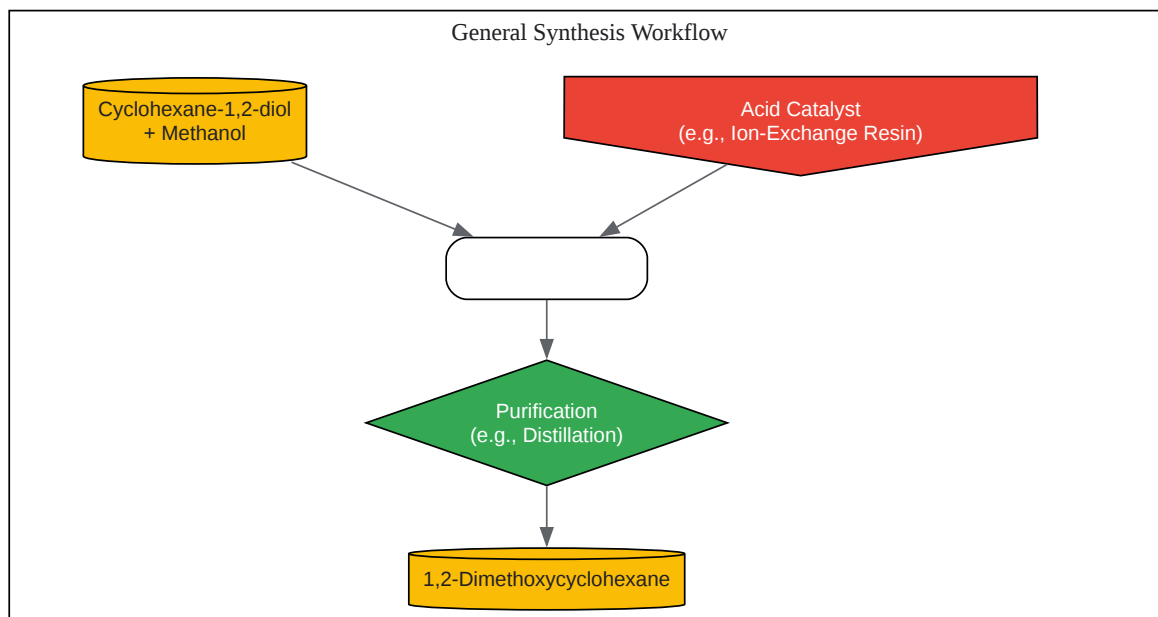


trans-1,2-Dimethoxycyclohexane Conformational Equilibrium



Role of 1,2-Dimethoxycyclohexane in an Electrochemical Cell





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